

Navigating the Safe Disposal of AR-C67085: A Procedural Guide

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Compound of Interest

Compound Name: AR-C67085

Cat. No.: B605564

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For researchers and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and a step-by-step procedure for the safe disposal of **AR-C67085**, a potent P2Y receptor antagonist. While **AR-C67085** is shipped as a non-hazardous chemical for research purposes, adherence to proper disposal protocols is paramount to ensure a safe laboratory environment.^[1]

Key Compound Information

A summary of important data for **AR-C67085** is presented below, offering a quick reference for handling and storage.

Property	Value
Chemical Name	AR-C67085
Synonyms	PSB 0413, FPL 67085
CAS Number	164992-25-0
Molecular Formula	C ₁₄ H ₂₂ Cl ₂ N ₅ O ₁₂ P ₃ S
Molecular Weight	648.23 g/mol
Primary Function	P2Y Receptor Antagonist
Storage (Short-term)	0 - 4 °C (days to weeks)
Storage (Long-term)	-20 °C (months to years)

Experimental Protocols: Disposal Procedure

The following procedure outlines the recommended steps for the disposal of **AR-C67085**. This protocol is based on general best practices for chemical waste management in a laboratory setting. Always consult your institution's specific safety guidelines and local regulations before proceeding.

Step 1: Personal Protective Equipment (PPE) Before handling **AR-C67085** for disposal, ensure you are wearing appropriate PPE:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Waste Identification and Segregation

- **Unused/Expired Compound:** The pure, unused, or expired solid compound should be treated as chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **AR-C67085**, such as pipette tips, tubes, and gloves, should be considered contaminated and disposed of

accordingly.

- Solutions: Solutions containing **AR-C67085** should be collected in a designated, sealed, and clearly labeled waste container. Do not mix with other incompatible waste streams.

Step 3: Waste Collection and Labeling

- Collect all solid waste (unused compound and contaminated materials) in a designated, sealable, and puncture-resistant container.
- Collect all liquid waste in a sealed, leak-proof container that is compatible with the solvent used.
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**AR-C67085**," and the approximate quantity.

Step 4: Storage of Waste

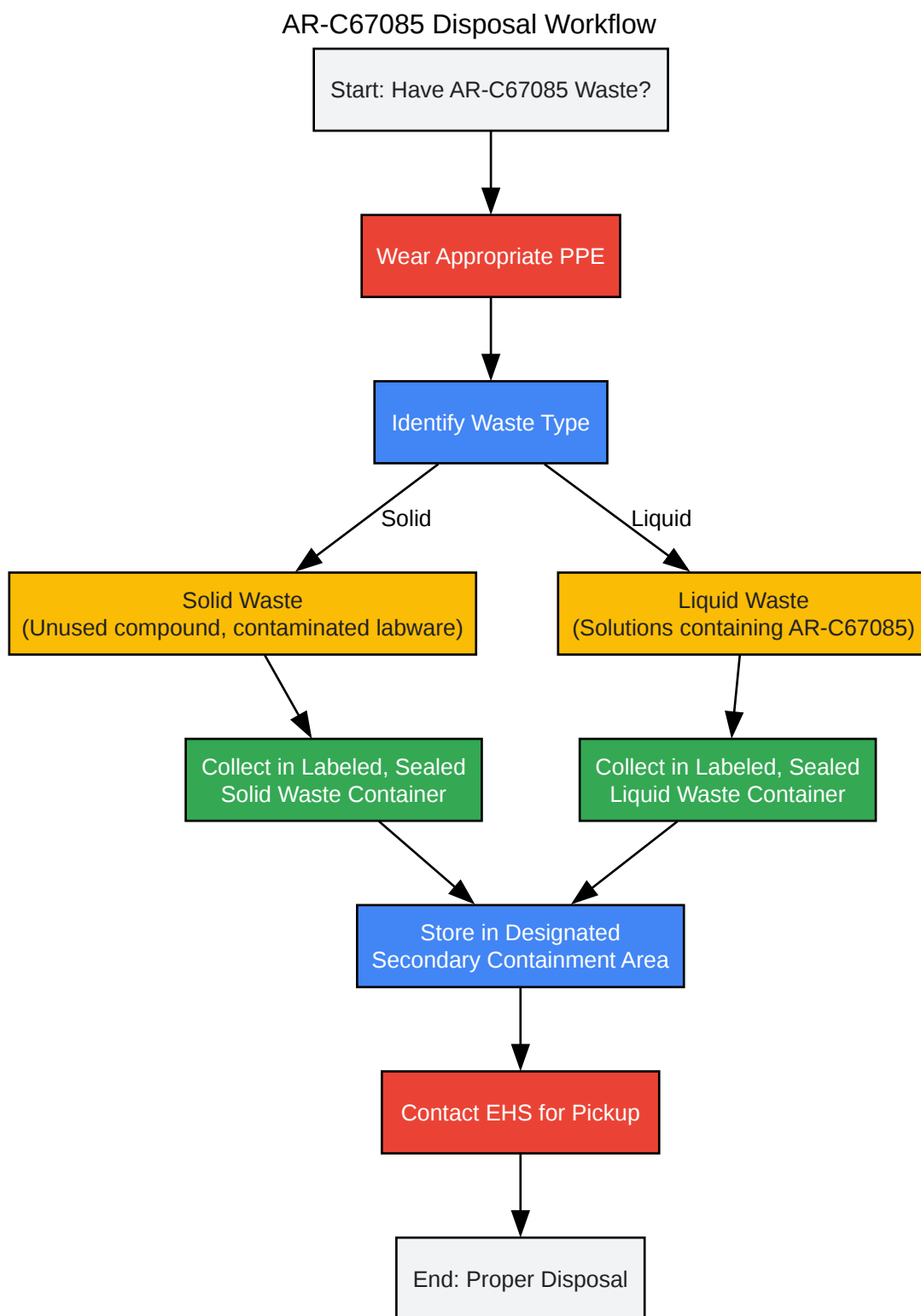
- Store the sealed and labeled waste container in a designated secondary containment area, away from incompatible materials.
- The storage area should be cool, dry, and well-ventilated.

Step 5: Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.
- Follow their specific procedures for waste handover. Do not attempt to dispose of chemical waste down the drain or in regular trash.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **AR-C67085**.



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Caption: Logical steps for the safe disposal of **AR-C67085** waste.

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References

- 1. medkoo.com [medkoo.com]
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